

Troubleshooting guide for incomplete reactions with trans-Cyclohexane-p-bis(C-OTs).

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Compound of Interest

Compound Name: trans-Cyclohexane-p-bis(C-OTs)

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Technical Support Center: trans-Cyclohexane-p-bis(C-OTs) Reactions

Welcome to the technical support center for **trans-Cyclohexane-p-bis(C-OTs)**, more formally known as trans-1,4-bis(tosyloxymethyl)cyclohexane. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during their experiments with this versatile linker.

Frequently Asked Questions (FAQs)

Q1: What is the correct chemical name and structure for trans-Cyclohexane-p-bis(C-OTs)?

A1: The commonly used name **trans-Cyclohexane-p-bis(C-OTs)** refers to trans-1,4-bis(tosyloxymethyl)cyclohexane. The structure consists of a cyclohexane ring with two tosyloxymethyl groups in a trans configuration at the 1 and 4 positions.

Q2: What are the primary applications of trans-1,4-bis(tosyloxymethyl)cyclohexane?

A2: This compound is primarily used as a linker in the synthesis of various molecules, including PROTAC (Proteolysis Targeting Chimera) degraders. Its rigid cyclohexane core provides a defined spatial separation between two reactive sites, which is crucial in the design of bifunctional molecules.



Troubleshooting Guide for Incomplete Reactions

This guide addresses common issues encountered during the synthesis and subsequent reactions of trans-1,4-bis(tosyloxymethyl)cyclohexane.

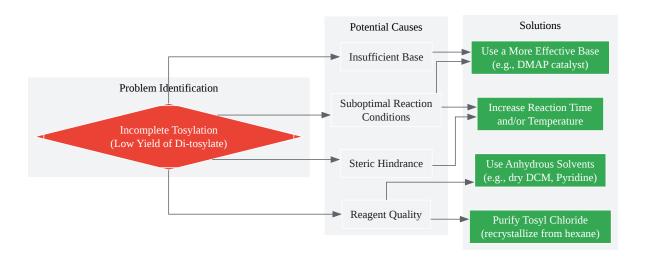
Issue 1: Incomplete Tosylation of trans-1,4-Cyclohexanedimethanol

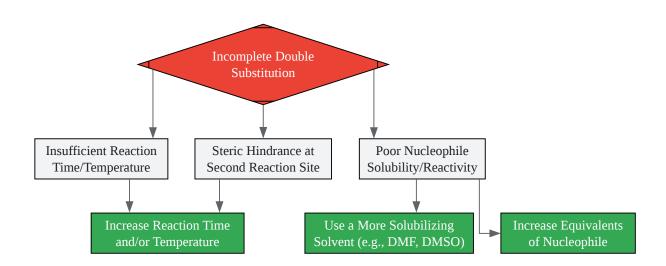
Q: I am seeing a low yield of the desired trans-1,4-bis(tosyloxymethyl)cyclohexane, and my crude product shows the presence of the starting diol and a mono-tosylated intermediate. What are the possible causes and solutions?

A: Incomplete tosylation is a frequent issue, often stemming from suboptimal reaction conditions or reagent quality. The primary causes include steric hindrance from the cyclohexane ring, inadequate reaction time or temperature, and impure reagents.

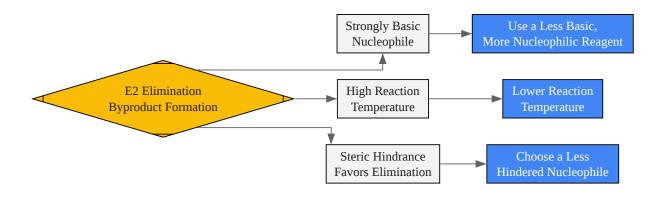
Troubleshooting Workflow for Incomplete Tosylation











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